

(E)-1-Bromohept-2-ene: A Technical Overview

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Compound of Interest

Compound Name: 1-Bromohept-2-ene

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For Researchers, Scientists, and Drug Development Professionals

(E)-1-Bromohept-2-ene is an unsaturated organobromine compound with the chemical formula $C_7H_{13}Br$. While specific experimental data for this compound is limited in publicly accessible literature, this guide provides a summary of its known properties, predicted characteristics, and general synthetic approaches. It serves as a foundational resource for researchers interested in its potential applications in organic synthesis and medicinal chemistry.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of (E)-1-bromohept-2-ene are not readily available. The following table summarizes computed data obtained from publicly available chemical databases.^[1]

Property	Value	Source
Molecular Formula	$C_7H_{13}Br$	PubChem ^[1]
Molecular Weight	177.08 g/mol	PubChem ^[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
LogP	3.4	PubChem (Computed) ^[1]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of (E)-**1-bromohept-2-ene** is not documented in the searched literature, it can be conceptually synthesized via allylic bromination of (E)-hept-2-ene. A general approach for such a transformation involves the use of N-bromosuccinimide (NBS) in the presence of a radical initiator, such as light or a peroxide.

A plausible synthetic pathway is the reaction of (E)-hept-2-en-1-ol with a brominating agent like phosphorus tribromide (PBr₃). This method is a standard procedure for converting allylic alcohols to allylic bromides.

(E)-1-bromohept-2-ene, as an allylic bromide, is expected to be a reactive alkylating agent. The bromine atom can be displaced by a variety of nucleophiles in S_N2 or S_N2' reactions, making it a potentially useful building block in organic synthesis for the introduction of the (E)-hept-2-enyl group.

Spectroscopic Data

Specific ¹H NMR, ¹³C NMR, and detailed mass spectrometry fragmentation patterns for (E)-**1-bromohept-2-ene** are not available in the reviewed literature. PubChem lists the existence of a GC-MS and an IR spectrum but does not provide the actual data.[2]

Potential Applications in Drug Development

There is no direct evidence or research found concerning the biological activity or application of (E)-**1-bromohept-2-ene** in drug development. However, allylic halides, in general, are known to be reactive electrophiles that can alkylate biological nucleophiles. This reactivity can be a basis for cytotoxicity, but also for the design of targeted covalent inhibitors in drug discovery. The lipophilic heptenyl chain could influence the compound's pharmacokinetic properties. Any potential therapeutic application would require extensive investigation into its efficacy and toxicological profile.

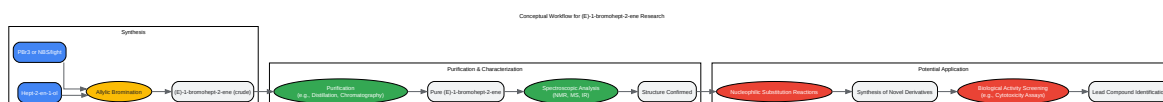
Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and analysis of (E)-**1-bromohept-2-ene** are not available in the public domain based on the conducted searches.

Researchers would need to develop and validate their own methods based on general procedures for the synthesis and handling of analogous allylic bromides.

Logical Relationships and Workflows

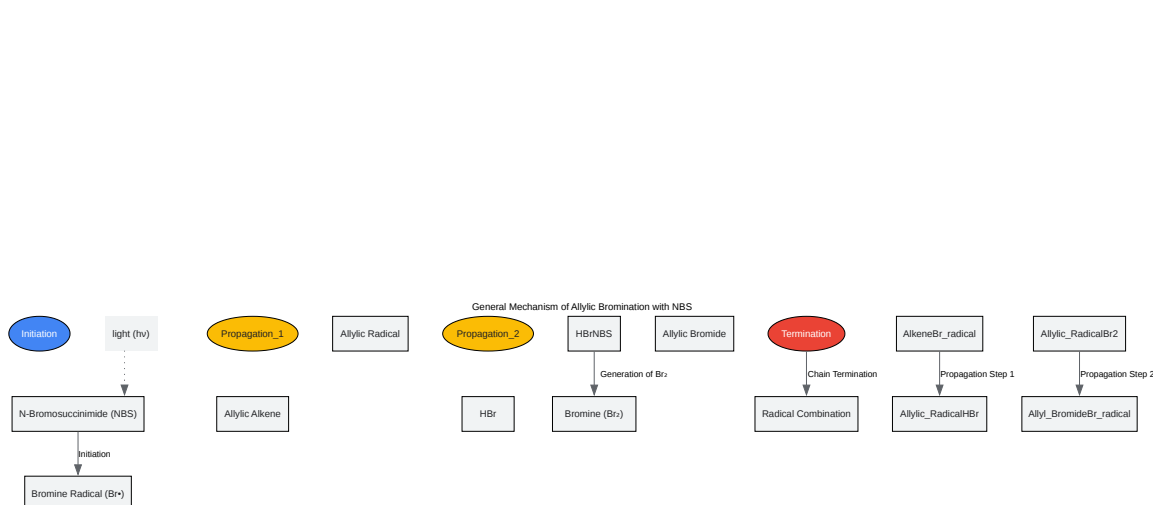
The following diagram illustrates a conceptual workflow for the synthesis and potential investigation of (E)-**1-bromohept-2-ene**.



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Caption: Conceptual research workflow for (E)-**1-bromohept-2-ene**.

The following diagram illustrates the general mechanism of allylic bromination using N-bromosuccinimide (NBS), a plausible route to synthesize (E)-**1-bromohept-2-ene**.



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Caption: Allylic bromination reaction pathway.

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References

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- 2. youtube.com [youtube.com]
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